

discovery and characterization of (5Z)-3-oxotetradecenoyl-CoA

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Compound of Interest

Compound Name: (5Z)-3-oxotetradecenoyl-CoA

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(5Z)-3-Oxotetradecenoyl-CoA: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

(5Z)-3-Oxotetradecenoyl-CoA is a monounsaturated long-chain 3-oxo-fatty acyl-coenzyme A that has been identified as a metabolite in *Escherichia coli*.^[1] As an intermediate in fatty acid metabolism, it holds potential significance in understanding bacterial lipid metabolism and for the development of novel antimicrobial agents. This technical guide provides a detailed overview of the current, albeit limited, knowledge of **(5Z)-3-oxotetradecenoyl-CoA**, including its biochemical properties, presumed metabolic roles, and detailed experimental protocols for its characterization. This document aims to serve as a foundational resource for researchers investigating the discovery, characterization, and therapeutic potential of this and similar molecules.

Introduction

Fatty acid metabolism is a cornerstone of cellular physiology, providing energy, building blocks for membranes, and signaling molecules. Acyl-coenzyme A (acyl-CoA) thioesters are central intermediates in these pathways.^[2] **(5Z)-3-Oxotetradecenoyl-CoA**, a 14-carbon monounsaturated 3-oxoacyl-CoA, is a specific intermediate that, while identified, remains

largely uncharacterized. Its structure suggests a role in the β -oxidation of unsaturated fatty acids. Understanding the enzymes that synthesize and degrade this molecule, and its regulatory functions, could unveil novel aspects of bacterial metabolism and provide new targets for drug discovery.

Biochemical and Physicochemical Properties

The fundamental properties of **(5Z)-3-oxotetradecenoyl-CoA** are summarized in Table 1. This data is primarily derived from computational models and public chemical databases.

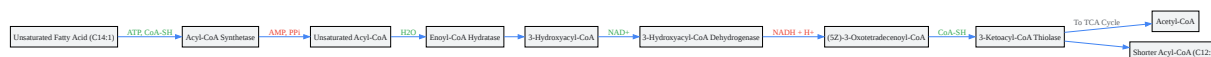
Property	Value	Source
Molecular Formula	C35H54N7O18P3S-4	[PubChem][1]
Molecular Weight	985.8 g/mol	[PubChem][1]
IUPAC Name	[(2R,3S,4R,5R)-5-(6-aminopurin-9-yl)-4-hydroxy-2-[[[(3R)-3-hydroxy-2,2-dimethyl-4-oxo-4-[[3-oxo-3-[2-[(Z)-3-oxotetradec-5-enoyl]sulfanylethylamino]propyl]amino]butoxy]-oxidophosphoryl]oxy-oxidophosphoryl]oxymethyl]oxolan-3-yl] phosphate	[PubChem][1]
Synonyms	3-oxo-14:1-Delta5-CoA, 3-oxo-5-cis-tetradecenoyl-CoA, 3-oxo-(5Z)-tetradecenoyl-CoA	[PubChem][1]
Charge (at pH 7.3)	-4	[PubChem][1]

Presumed Metabolic Role and Signaling Pathways

Based on its structure, **(5Z)-3-oxotetradecenoyl-CoA** is likely an intermediate in the β -oxidation of a C14:1 fatty acid. The "3-oxo" functionality is characteristic of an intermediate that has undergone hydration and oxidation and is poised for thiolitic cleavage.

Hypothetical Pathway in Bacterial Fatty Acid β -Oxidation

The diagram below illustrates the presumed position of **(5Z)-3-oxotetradecenoyl-CoA** within the β -oxidation pathway in bacteria like E. coli.



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Caption: Presumed metabolic pathway of **(5Z)-3-oxotetradecenoyl-CoA** in β -oxidation.

Experimental Protocols for Characterization

The following sections provide detailed methodologies for the synthesis, purification, and characterization of **(5Z)-3-oxotetradecenoyl-CoA**, adapted from established protocols for similar molecules.

Chemo-Enzymatic Synthesis

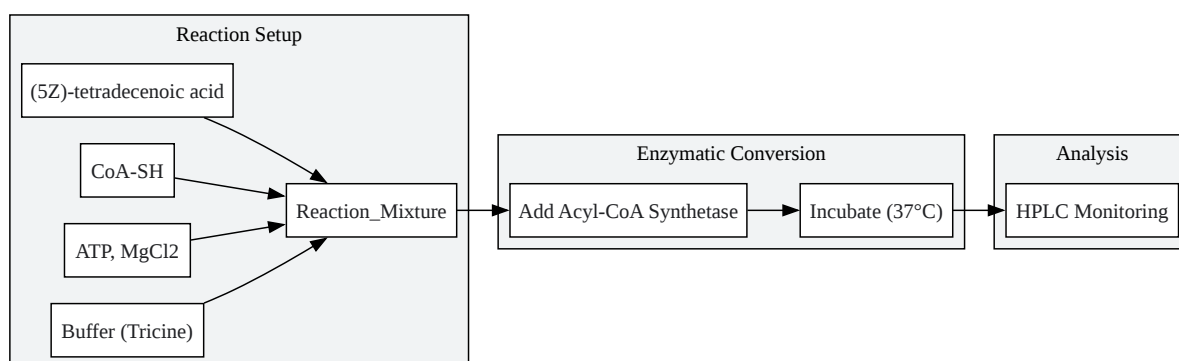
A reliable method for synthesizing acyl-CoA esters involves a chemo-enzymatic approach.

Materials:

- (5Z)-tetradecenoic acid
- Coenzyme A (CoA-SH)
- Acyl-CoA synthetase (e.g., from *Pseudomonas* sp.)
- ATP
- MgCl₂
- Tricine buffer (pH 8.0)

Protocol:

- Prepare a reaction mixture containing 100 mM Tricine buffer (pH 8.0), 10 mM ATP, 10 mM MgCl₂, and 1 mM CoA-SH.
- Add (5Z)-tetradecenoic acid to a final concentration of 0.5 mM.
- Initiate the reaction by adding a purified acyl-CoA synthetase to a final concentration of 1-5 μM.
- Incubate the reaction at 37°C for 2-4 hours.
- Monitor the reaction progress by HPLC, observing the depletion of CoA-SH and the appearance of the **(5Z)-3-oxotetradecenoyl-CoA** product peak.



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References

- 1. (5Z)-3-oxotetradecenoyl-CoA(4-) | C35H54N7O18P3S-4 | CID 90659295 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. The promiscuous enzyme medium-chain 3-keto-acyl-CoA thiolase triggers a vicious cycle in fatty-acid beta-oxidation | PLOS Computational Biology [journals.plos.org]
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